

Application Note: Scalable Production of 2-(3-Methoxy-4-methylphenyl)ethanimidamide

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Compound of Interest

Compound Name: 2-(3-Methoxy-4-methylphenyl)ethanimidamide
CAS No.: 1379179-64-2
Cat. No.: B2848399

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Executive Summary & Molecule Profile

Target Molecule: **2-(3-Methoxy-4-methylphenyl)ethanimidamide** CAS (Generic Amidine): N/A (Specific derivative); Precursor CAS: 100050-66-2 (Nitrile) Molecular Formula: $C_{10}H_{14}N_2O$
Molecular Weight: 178.23 g/mol

Significance: The 3-methoxy-4-methylphenyl scaffold is a privileged pharmacophore found in various bioactive agents. The acetamidine functionality serves as a bioisostere for guanidines or as a precursor for synthesizing imidazoles, pyrimidines, and triazines.

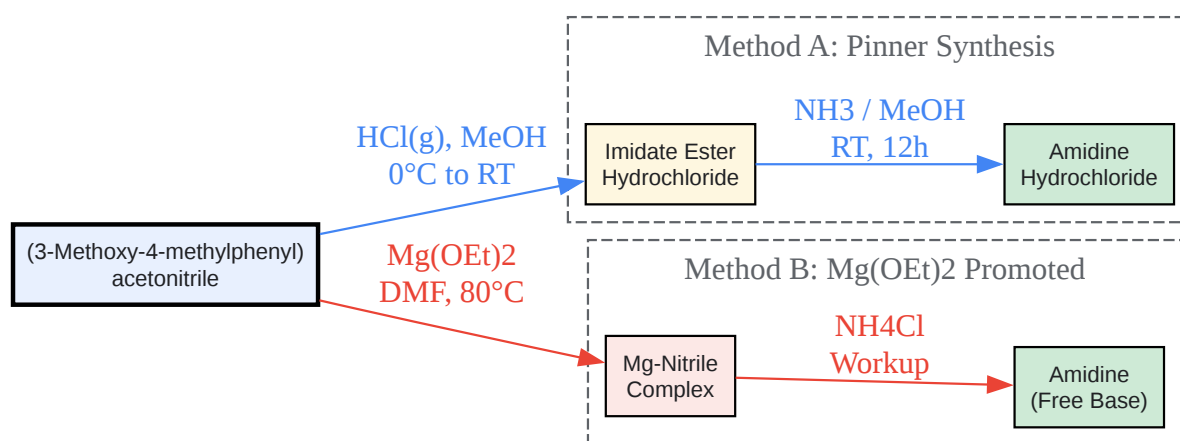
Retrosynthetic Logic: The most reliable scalable route disconnects the amidine carbon-nitrogen bonds to the corresponding nitrile: (3-Methoxy-4-methylphenyl)acetonitrile.

Chemical Strategy & Workflow

The production strategy is bifurcated based on facility capabilities:

- Route A (Pinner): Best for GMP campaigns requiring isolation of intermediates to purge impurities.
- Route B ($\text{Mg}(\text{OEt})_2$): Best for rapid scale-up and high throughput where isolation of moisture-sensitive intermediates is undesirable.

Visual Workflow (DOT Diagram)



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Caption: Dual-pathway workflow comparing the stepwise Pinner synthesis (Method A) and the direct Lewis Acid promoted synthesis (Method B).

Method A: The Pinner Synthesis (Standard Protocol)

Principle: Acid-catalyzed addition of an alcohol to the nitrile to form an imidate ester salt (Pinner Salt), followed by ammonolysis.

Reagents & Materials[1][2][3][4][5][6][7][8][9]

- Precursor: (3-Methoxy-4-methylphenyl)acetonitrile (1.0 eq)
- Solvent: Anhydrous Methanol (MeOH) or Ethanol (EtOH)
- Reagent: Hydrogen Chloride (HCl) gas (anhydrous)[1]

- Ammonia Source: 7N NH_3 in Methanol or Anhydrous NH_3 gas

Step-by-Step Protocol

Step 1: Formation of the Imidate Ester Hydrochloride

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, gas inlet tube, and a drying tube (CaCl_2).
- Dissolution: Dissolve 100 g (0.62 mol) of (3-Methoxy-4-methylphenyl)acetonitrile in 500 mL of anhydrous MeOH. Cool the solution to 0°C using an ice/salt bath.
- Saturation: Bubble anhydrous HCl gas slowly into the solution. Maintain temperature $<10^\circ\text{C}$. Continue until the solution is saturated (approx. 20-30% weight increase).
 - Critical Control Point: Moisture exclusion is vital. Water will hydrolyze the imidate to an ester.
- Reaction: Seal the flask and store at 4°C for 24–48 hours.
- Precipitation: The imidate ester hydrochloride typically crystallizes. If not, add cold anhydrous diethyl ether (1 L) to induce precipitation.
- Isolation: Filter the solid rapidly under nitrogen (hygroscopic!). Wash with cold ether.
 - Checkpoint: Verify formation by IR (disappearance of $-\text{CN}$ stretch at $\sim 2240\text{ cm}^{-1}$, appearance of $=\text{C}=\text{N}$ stretch).

Step 2: Ammonolysis to Amidine

- Suspension: Suspend the isolated imidate salt (approx. 130 g) in 400 mL of cold anhydrous MeOH.
- Ammonolysis: Add 7N NH_3 in MeOH (3.0 eq) dropwise at 0°C . Alternatively, bubble NH_3 gas until saturation.
- Stirring: Allow the mixture to warm to room temperature (RT) and stir for 12–16 hours.

- Workup: Concentrate the mixture under reduced pressure to remove solvent and excess ammonia.
- Purification: Recrystallize the crude residue from Isopropanol/Ether to obtain **2-(3-Methoxy-4-methylphenyl)ethanimidamide Hydrochloride**.

Method B: Magnesium Ethoxide Promoted (Scalable Protocol)

Principle: $\text{Mg}(\text{OEt})_2$ acts as a mild Lewis acid to activate the nitrile, facilitating the direct addition of ammonia without corrosive HCl gas. This method is superior for scale-up in stainless steel reactors.

Reagents & Materials[1][2][3][4][5][6][7][8][9]

- Precursor: (3-Methoxy-4-methylphenyl)acetonitrile (1.0 eq)
- Catalyst: Magnesium Ethoxide $[\text{Mg}(\text{OEt})_2]$ (1.1 eq)
- Amine Source: Ammonium Chloride (NH_4Cl) (1.2 eq)
- Solvent: DMF or Methanol

Step-by-Step Protocol

- Charging: In a reactor, charge (3-Methoxy-4-methylphenyl)acetonitrile (100 g, 0.62 mol), $\text{Mg}(\text{OEt})_2$ (78 g, 0.68 mol), and NH_4Cl (40 g, 0.74 mol).
- Solvent: Add DMF (500 mL).
 - Note: Methanol can be used but requires longer reaction times (24-48h) compared to DMF (6-12h).
- Reaction: Heat the slurry to 80°C under nitrogen atmosphere. Stir vigorously.
- Monitoring: Monitor by HPLC. The reaction proceeds via a magnesium-amidine complex.
- Quench: Once conversion $>98\%$, cool to RT. Dilute with water (1 L).

- Extraction (Free Base):
 - Basify the aqueous mixture to pH >12 using 2N NaOH.
 - Extract with Ethyl Acetate (3 x 500 mL).
 - Wash organics with brine, dry over Na₂SO₄, and concentrate.
- Salt Formation (Optional): Dissolve the free base oil in EtOH and treat with 1.0 eq of concentrated HCl or H₂SO₄ to precipitate the stable salt.

Analytical Specifications & Quality Control

Expected Data for **2-(3-Methoxy-4-methylphenyl)ethanimidamide HCl**:

Test	Specification	Method
Appearance	White to off-white crystalline solid	Visual
Purity	> 98.0%	HPLC (C18, ACN/H ₂ O + 0.1% TFA)
¹ H NMR (DMSO-d ₆)	δ 2.15 (s, 3H, Ar-CH ₃), 3.70 (s, 2H, CH ₂ -C=), 3.80 (s, 3H, O-CH ₃), 6.7-7.1 (m, 3H, Ar-H), 8.8-9.2 (br s, 3H, Amidine NH)	400 MHz NMR
Mass Spec	[M+H] ⁺ = 179.12	LC-MS (ESI)
Melting Point	145–150°C (Estimated for HCl salt)	Capillary Method

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- To cite this document: BenchChem. [Application Note: Scalable Production of 2-(3-Methoxy-4-methylphenyl)ethanimidamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2848399/docs#application-note-scalable-production-of-2-3-methoxy-4-methylphenyl-ethanimidamide>]

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